

A Comprehensive Technical Guide to 3-Oxo-3-phenylpropanoic Acid

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Compound of Interest

Compound Name: 3-Oxo-3-phenylpropanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Oxo-3-phenylpropanoic acid**, also known as Benzoylactic acid. It covers its fundamental chemical properties, detailed synthesis protocols, and its emerging applications in scientific research and drug development. The information is presented to support advanced research and development activities.

Core Chemical and Physical Properties

3-Oxo-3-phenylpropanoic acid is a β -keto acid with significant applications as a synthetic intermediate in organic chemistry.^[1] Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	164.16 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₈ O ₃	[1] [2] [4]
CAS Number	614-20-0	[1] [2]
IUPAC Name	3-oxo-3-phenylpropanoic acid	[2]
Synonyms	Benzoylacetic acid, 3-Keto-3-phenylpropionic acid	[1] [2]
Density	1.242 g/cm ³	
Melting Point	98-100 °C	
Boiling Point	349.1 °C at 760 mmHg	
Flash Point	179.1 °C	

Experimental Protocols: Synthesis

The most well-documented method for synthesizing **3-Oxo-3-phenylpropanoic acid** is through the Claisen condensation of benzoyl chloride and a malonic acid ester, followed by hydrolysis and decarboxylation.[\[1\]](#)

Protocol: Synthesis via Claisen Condensation

This protocol is divided into two primary stages:

Stage 1: Condensation

- **Reactants:** Benzoyl chloride and diethyl malonate are used as the primary reactants.
- **Base:** Magnesium ethoxide serves as the base to facilitate the condensation reaction.
- **Procedure:** Benzoyl chloride is reacted with diethyl malonate in the presence of magnesium ethoxide.
- **Intermediate Product:** This reaction forms diethyl benzoylmalonate.[\[1\]](#)

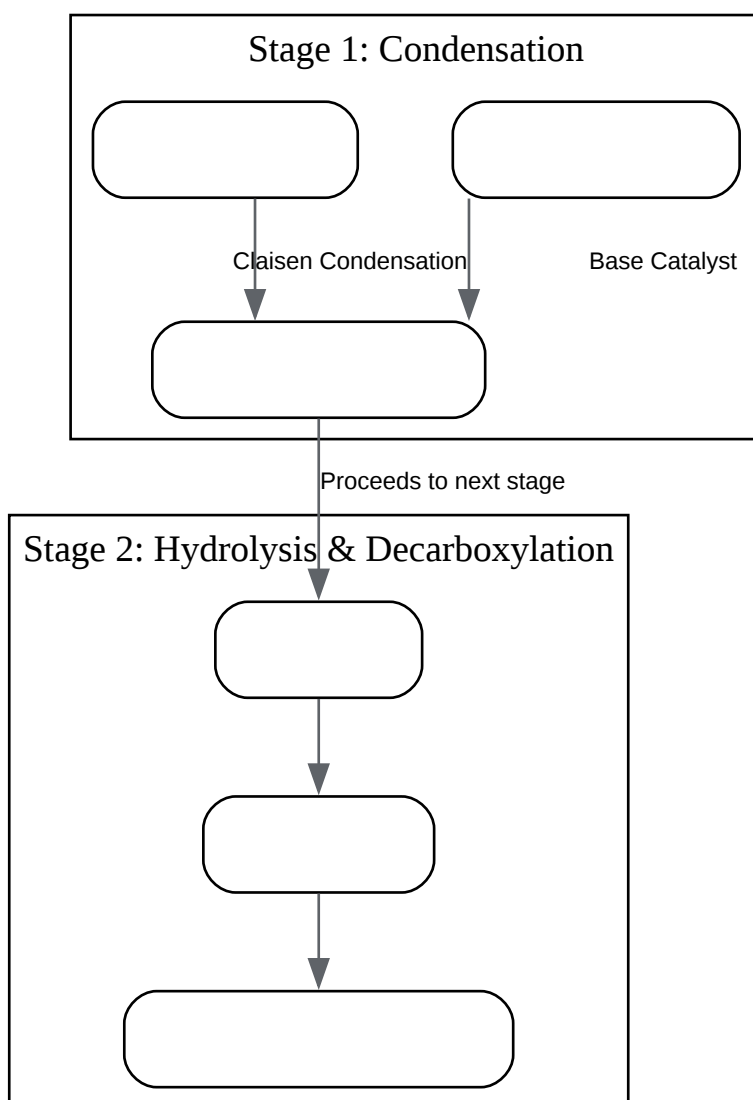
Stage 2: Hydrolysis and Decarboxylation

- **Hydrolysis (Saponification):** The diethyl benzoylmalonate intermediate is subjected to saponification, typically using a strong base like sodium hydroxide, to hydrolyze the ester groups.
- **Acidification and Decarboxylation:** The resulting dicarboxylate is then treated with an acid (acid-catalyzed decarboxylation). This step removes one of the carboxyl groups as carbon dioxide.^[1]
- **Final Product:** The process yields the final product, **3-Oxo-3-phenylpropanoic acid**.^[1]

Visualized Experimental Workflow and Biological Activity

Diagram 1: Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Oxo-3-phenylpropanoic acid** using the Claisen condensation method.

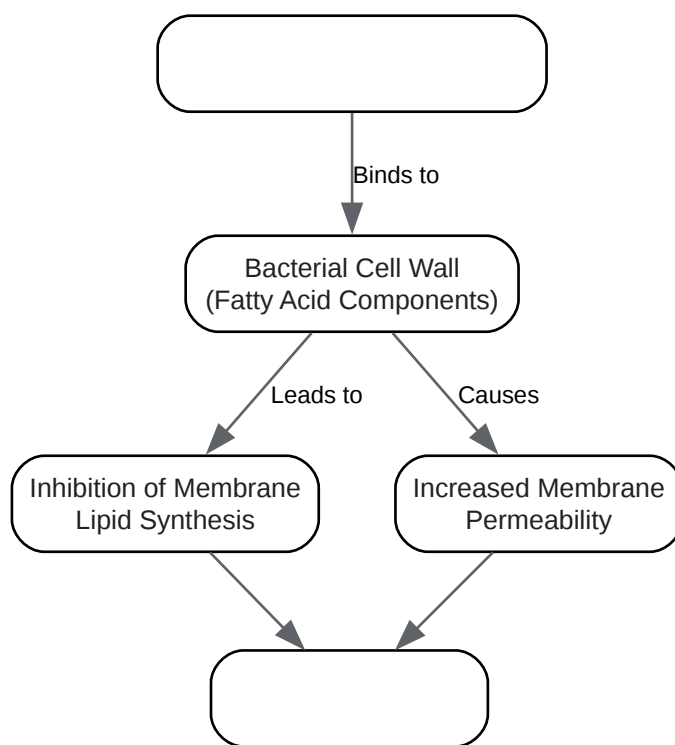


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*Synthesis of **3-Oxo-3-phenylpropanoic Acid**.*

Diagram 2: Proposed Antibacterial Mechanism

Studies have shown that **3-Oxo-3-phenylpropanoic acid** possesses antibacterial properties, particularly against Gram-positive bacteria.[1] The proposed mechanism of action involves the disruption of the bacterial cell wall.[1]



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Proposed mechanism of antibacterial action.

Applications in Research and Drug Development

3-Oxo-3-phenylpropanoic acid is a compound of growing interest in the pharmaceutical and life sciences sectors due to its biological activities.

- **Antibacterial Agent:** The compound has demonstrated significant antibacterial effects, primarily against Gram-positive bacteria. Its mechanism is believed to involve the inhibition of bacterial cell wall synthesis by binding to fatty acid components, which disrupts membrane integrity and leads to cell death.^[1]
- **Anticancer Research:** Preliminary studies suggest that **3-Oxo-3-phenylpropanoic acid** may have anticancer properties. Research has indicated its potential to induce apoptosis in certain cancer cell lines.^[1]
- **Synthetic Intermediate:** Beyond its direct biological activities, it serves as a crucial building block in the synthesis of more complex molecules, including various pharmaceutical

intermediates. A derivative, 3-phenylpropionic acid, is used in the synthesis of compounds with potential anti-inflammatory or analgesic properties.[5]

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